

Application Note: Quantification of Retinyl Palmitate in Tissues using HPLC-UV

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Compound of Interest

Compound Name: Retinyl (palmitate)

Cat. No.: B12440089

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Introduction

Retinyl palmitate, a primary storage form of vitamin A, plays a crucial role in numerous physiological processes, including vision, immune function, and cellular differentiation. Accurate quantification of retinyl palmitate in various tissues is essential for understanding vitamin A metabolism, toxicology, and the efficacy of retinoid-based therapies. This application note provides a detailed protocol for the quantification of retinyl palmitate in biological tissues using High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection.

Principle of the Method

This method utilizes reversed-phase HPLC to separate retinyl palmitate from other endogenous compounds. Tissue homogenates are subjected to liquid-liquid extraction to isolate the lipophilic retinoids. The extracted sample is then injected into an HPLC system equipped with a C18 column. Isocratic elution with a non-polar mobile phase allows for the separation of retinyl palmitate, which is then detected by its characteristic UV absorbance at approximately 325 nm. Quantification is achieved by comparing the peak area of the analyte to a standard curve generated from known concentrations of retinyl palmitate.

Quantitative Data Summary

The following tables summarize the typical concentrations of retinyl esters (predominantly retinyl palmitate) found in various mouse tissues, as determined by HPLC-UV analysis. These values can serve as a reference for researchers.

Table 1: Retinyl Ester Concentrations in Various Mouse Tissues[\[1\]](#)[\[2\]](#)

Tissue	Retinyl Ester Concentration (nmol/g)
Liver	100 - 2000
Kidney	1.8 ± 0.2
Spleen	1.2 ± 0.1
Brown Adipose	0.99 ± 0.21
Muscle	0.25 ± 0.03
Skin	Not explicitly quantified in nmol/g, but detectable
Brain	Varies by region, generally low

Table 2: Method Validation Parameters for Retinyl Palmitate Quantification[\[3\]](#)

Parameter	Value
Lower Limit of Detection (LOD)	0.95 pmol
Linearity Range	1 - 1000 pmol
Intra-day Precision (%CV)	5.9 - 10.0%
Inter-day Precision (%CV)	5.9 - 11.0%

Experimental Protocols

Materials and Reagents:

- Retinyl palmitate standard (Sigma-Aldrich or equivalent)

- Hexane (HPLC grade)
- Ethanol (HPLC grade)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphate Buffered Saline (PBS), pH 7.4
- Internal Standard (e.g., retinyl acetate)
- Tissue homogenizer
- Centrifuge
- Nitrogen evaporator
- HPLC system with UV detector
- C18 reversed-phase column (e.g., 4.6 x 100 mm, 3.5 μ m)[1]

Standard Preparation:

- Prepare a stock solution of retinyl palmitate (e.g., 1 mg/mL) in hexane.[3]
- From the stock solution, prepare a series of working standards by serial dilution in the mobile phase to generate a calibration curve (e.g., 1-1000 pmol).[1]
- Prepare a stock solution of the internal standard (e.g., retinyl acetate) in ethanol.[3]

Sample Preparation (Tissue Extraction):

- Accurately weigh approximately 50-200 mg of frozen tissue.[3] All procedures involving retinoids should be performed under yellow light to prevent degradation.
- Homogenize the tissue in an appropriate volume of ice-cold PBS.

- To the homogenate, add a known amount of internal standard.
- Extract the retinoids by adding an excess of hexane (e.g., 2 mL). Vortex vigorously for 2 minutes.
- Centrifuge the mixture at 3000 x g for 10 minutes at 4°C to separate the phases.
- Carefully transfer the upper hexane layer to a clean tube.
- Evaporate the hexane extract to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in a known volume of mobile phase (e.g., 100-200 µL) for HPLC analysis.

HPLC-UV Analysis:

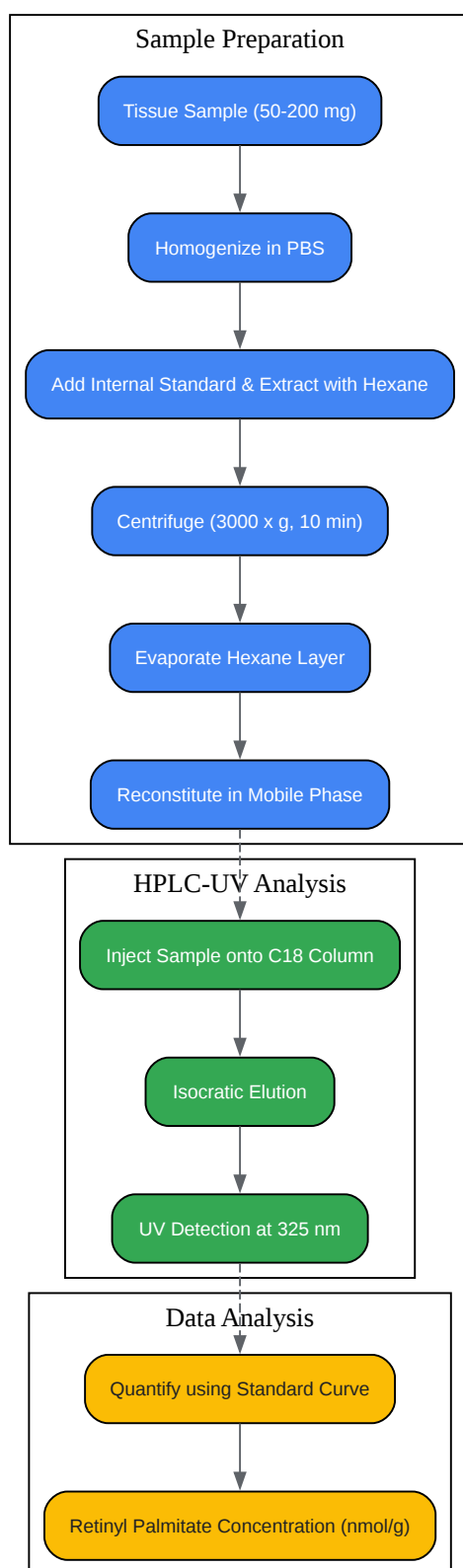
- Column: C18 reversed-phase column (e.g., Zorbax SB-C18, 4.6 x 100 mm, 3.5 µm)[1]
- Mobile Phase: A mixture of acetonitrile and water (e.g., 89:11 v/v) with 0.1% formic acid.[1]
An isocratic elution with 100% methanol is also a viable option.[4]
- Flow Rate: 1.0 mL/min[1]
- Injection Volume: 20-100 µL[1][3]
- UV Detection Wavelength: 325 nm[1][3]
- Run Time: Approximately 20-35 minutes, ensuring complete elution of retinyl palmitate.[1][3]

Quantification:

- Inject the prepared standards to generate a calibration curve by plotting peak area against concentration.
- Inject the extracted tissue samples.
- Identify the retinyl palmitate peak based on its retention time compared to the standard.

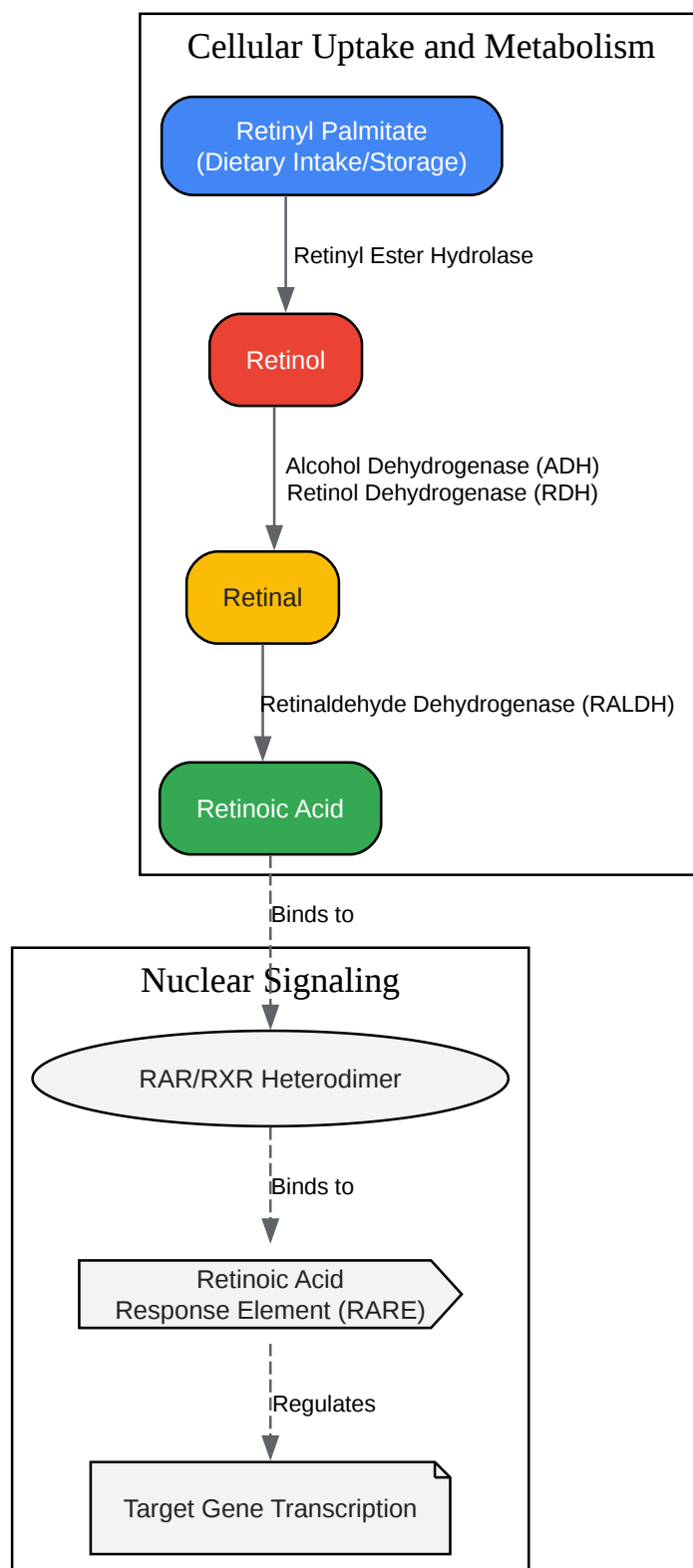
- Calculate the concentration of retinyl palmitate in the sample using the standard curve and correcting for the recovery of the internal standard.

Visualizations



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Caption: Experimental workflow for the quantification of retinyl palmitate in tissues.



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Caption: Simplified metabolic and signaling pathway of retinyl palmitate.

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